

# IUPAC name for CH<sub>3</sub>CH(Cl)CN

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## Compound of Interest

Compound Name: 2-Chloropropionitrile

Cat. No.: B155132

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An In-Depth Technical Guide to 2-Chloropropanenitrile

For Researchers, Scientists, and Drug Development Professionals

## Abstract

2-Chloropropanenitrile, systematically named according to IUPAC nomenclature, is a versatile bifunctional organic compound. Possessing both a nitrile group and a reactive chlorine atom on the adjacent carbon, it serves as a valuable building block in a multitude of organic syntheses. This guide provides a comprehensive overview of 2-chloropropanenitrile, from its precise nomenclature and physicochemical properties to its synthesis, reactivity, and applications, with a particular focus on its relevance in drug discovery and development. Detailed protocols, mechanistic insights, and safety considerations are presented to equip researchers with the knowledge required for its effective and safe utilization.

## IUPAC Nomenclature and Structural Elucidation

The systematic name for the compound with the chemical formula CH<sub>3</sub>CH(Cl)CN is 2-chloropropanenitrile<sup>[1]</sup><sup>[2]</sup>. The determination of this name follows the established rules of the International Union of Pure and Applied Chemistry (IUPAC).

Breakdown of the IUPAC Name:

- Identify the Principal Functional Group: The nitrile group (-C≡N) is the principal functional group in this molecule, which dictates the suffix of the name.

- Determine the Parent Chain: The longest continuous carbon chain containing the principal functional group has three carbon atoms. The suffix for a three-carbon alkane is "propane." When a nitrile group is the principal functional group, the suffix "-nitrile" is appended to the name of the parent alkane, giving "propanenitrile."
- Numbering the Carbon Chain: The carbon atom of the nitrile group is assigned position 1. However, for nitriles, the numbering of the chain starts from the carbon atom attached to the nitrile group. Therefore, the carbon chain is numbered as follows: C1 is the carbon of the nitrile group, C2 is the carbon bearing the chlorine atom, and C3 is the methyl group carbon.
- Identify and Locate Substituents: A chlorine atom (Cl) is attached to the second carbon atom of the chain.
- Assemble the Full IUPAC Name: The substituent is named as a prefix ("chloro") and its position is indicated by a number ("2-"). Combining these elements gives the final IUPAC name: 2-chloropropanenitrile.

Common synonyms for this compound include **2-chloropropionitrile** and  $\alpha$ -chloropropionitrile. Its CAS Registry Number is 1617-17-0[\[1\]](#).

## Physicochemical and Spectroscopic Properties

2-Chloropropanenitrile is a colorless, flammable liquid with a pungent odor[\[3\]](#). A summary of its key physical and chemical properties is provided in the table below.

| Property                              | Value                             | Source(s)           |
|---------------------------------------|-----------------------------------|---------------------|
| Molecular Formula                     | C <sub>3</sub> H <sub>4</sub> CIN | <a href="#">[1]</a> |
| Molecular Weight                      | 89.52 g/mol                       | <a href="#">[1]</a> |
| Boiling Point                         | 120-122 °C                        | <a href="#">[3]</a> |
| Density                               | 1.012 g/mL at 25 °C               | <a href="#">[3]</a> |
| Refractive Index (n <sub>20/D</sub> ) | 1.413                             | <a href="#">[3]</a> |
| Flash Point                           | 33 °C (91.4 °F) - closed cup      |                     |
| Solubility                            | Soluble in water                  | <a href="#">[3]</a> |
| Vapor Pressure                        | 2.770 mmHg                        | <a href="#">[3]</a> |

## Synthesis of 2-Chloropropanenitrile

The synthesis of 2-chloropropanenitrile can be achieved through various methods. A common and effective laboratory-scale synthesis involves the chlorination of lactonitrile.

### Synthetic Route: Chlorination of Lactonitrile

A prevalent method for preparing 2-chloropropanenitrile is the reaction of lactonitrile with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or phosgene (COCl<sub>2</sub>)[4][5]. The use of thionyl chloride in the presence of a base like triethylamine is a preferred approach that offers high yields[5].

### Experimental Protocol: Synthesis from Lactonitrile and Thionyl Chloride

This protocol describes the synthesis of 2-chloropropanenitrile from lactonitrile and thionyl chloride in the presence of triethylamine and dichloromethane[5].

#### Materials:

- Lactonitrile

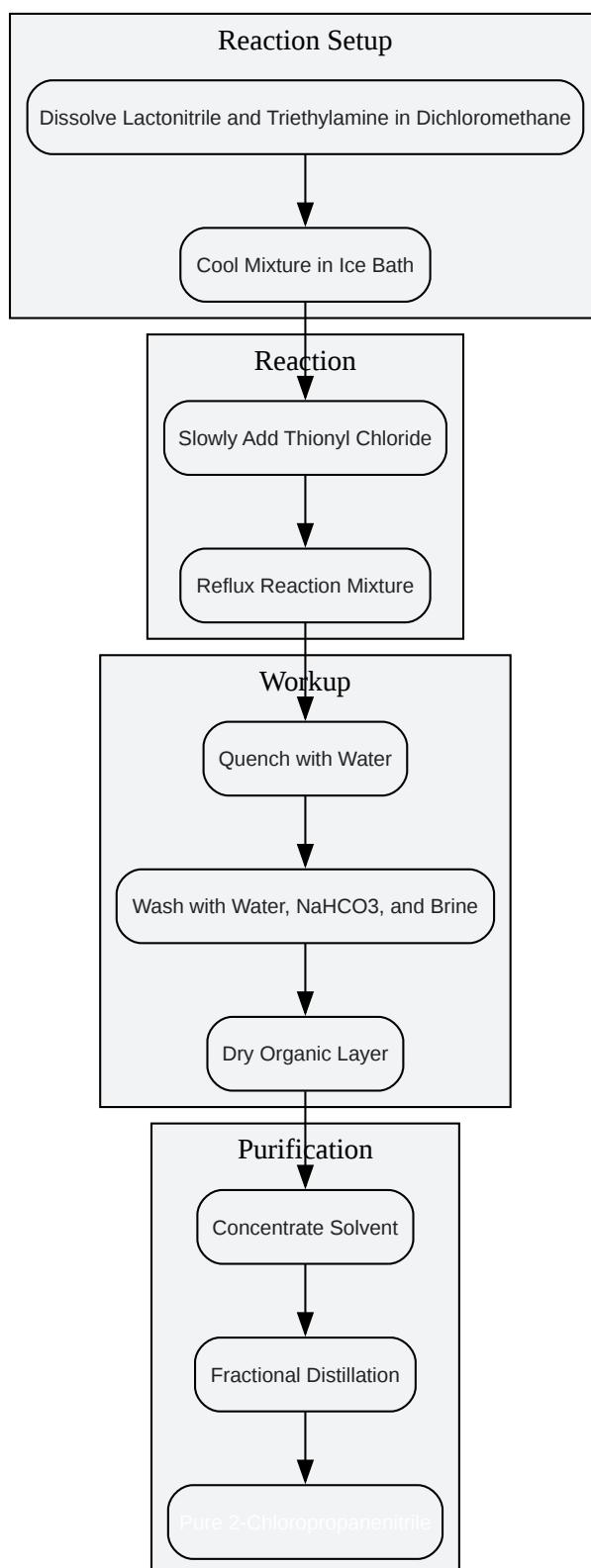
- Thionyl chloride ( $\text{SOCl}_2$ )
- Triethylamine ( $\text{Et}_3\text{N}$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

**Procedure:**

- In a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, dissolve lactonitrile (1 molar equivalent) and triethylamine (at least 1 molar equivalent) in dichloromethane.
- Cool the mixture in an ice bath.
- Slowly add thionyl chloride (at least 1.2 molar equivalents) to the stirred solution via the dropping funnel, maintaining the temperature below 10 °C.

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for 2-3 hours, or until the reaction is complete (monitored by TLC or GC).
- Cool the reaction mixture to room temperature and carefully quench by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure 2-chloropropanenitrile.

## Synthesis Workflow

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Caption: Workflow for the synthesis of 2-chloropropanenitrile.

## Reactivity and Chemical Transformations

2-Chloropropanenitrile is a valuable synthetic intermediate due to the presence of two reactive sites: the electrophilic carbon atom attached to the chlorine, and the nitrile group.

- Nucleophilic Substitution: The chlorine atom can be readily displaced by a variety of nucleophiles, providing a route to a wide range of substituted propanenitriles.
- Nitrile Group Transformations: The nitrile group can undergo hydrolysis to form a carboxylic acid or a primary amide, reduction to a primary amine, or react with organometallic reagents to form ketones.

## Reaction Mechanism: Nucleophilic Substitution

Caption: Generalized S<sub>n</sub>2 reaction mechanism at the C2 position.

## Applications in Research and Drug Development

2-Chloropropanenitrile is a versatile building block in organic synthesis, with applications in various fields, including pharmaceuticals and materials science.

- Pharmaceutical Synthesis: Its bifunctional nature makes it a useful precursor for the synthesis of more complex molecules with potential biological activity. Halogenated nitriles, in general, are important intermediates in the production of pharmaceuticals and agrochemicals[6].
- Polymer Chemistry: It has been used as an initiator in atom-transfer radical polymerization (ATRP) for the synthesis of polymers like polyacrylonitrile[3].
- Synthesis of Heterocycles: The reactivity of both the chloro and nitrile groups allows for its use in the construction of various heterocyclic ring systems, which are common scaffolds in medicinal chemistry.
- Ionic Liquids: 2-Chloropropanenitrile has been employed in the synthesis of nitrile-functionalized methimazole-based ionic liquids[3].

## Safety and Handling

2-Chloropropanenitrile is a hazardous substance and must be handled with appropriate safety precautions.

#### GHS Hazard Classification:

- Flammable Liquids: Category 3[[1](#)]
- Acute Toxicity (Oral, Dermal, Inhalation): Toxic if swallowed, in contact with skin, or if inhaled[[1](#)].
- Skin Corrosion/Irritation: Causes skin irritation[[1](#)].
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation[[1](#)].
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation[[1](#)].

#### Safe Handling Procedures:

- Handle in a well-ventilated area, preferably in a chemical fume hood[[7](#)][[8](#)].
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat[[7](#)].
- Keep away from heat, sparks, and open flames[[8](#)][[9](#)].
- Ground and bond containers when transferring material to prevent static discharge[[9](#)][[10](#)].
- Avoid inhalation of vapors and contact with skin and eyes[[7](#)][[8](#)].

#### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials[[9](#)][[10](#)].
- Keep containers tightly closed[[9](#)][[10](#)].

#### Disposal:

- Dispose of waste in accordance with local, state, and federal regulations[[9](#)].

## Conclusion

2-Chloropropanenitrile is a fundamentally important and versatile chemical reagent. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective and safe application in research and development. Its utility as a synthetic building block, particularly in the construction of complex organic molecules, ensures its continued relevance in the fields of medicinal chemistry and materials science.

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